

A Technical Guide to n-Butylferrocene: Properties and Applications

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Compound of Interest

Compound Name: *Butylferrocene, 97%*

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n-Butylferrocene is an organometallic compound characterized by a butyl group attached to one of the cyclopentadienyl rings of a ferrocene molecule. This modification imparts specific solubility and reactivity characteristics that make it a valuable reagent in various chemical and industrial applications. This guide provides an overview of its key properties, a representative experimental protocol for its derivatization, and a look into its applications, particularly in areas relevant to pharmaceutical and materials science research.

Physicochemical Properties of n-Butylferrocene

The fundamental properties of n-butylferrocene are summarized in the table below, providing a quick reference for laboratory use.

Property	Value
CAS Number	31904-29-7
Molecular Formula	C ₁₄ H ₁₈ Fe
Molecular Weight	242.14 g/mol [1][2]
Appearance	Clear dark red to brown liquid[1]
Boiling Point	232 °C (at 630 mmHg)[2]
Density	1.172 g/mL[2]
Solubility	Insoluble in water[2]

Experimental Protocol: Synthesis of Ferrocenyl Silanes from n-Butylferrocene Derivatives

The following is a representative synthetic methodology adapted from procedures for creating more complex ferrocene derivatives for specialized applications, such as burning rate accelerators in composite gas generators. This protocol outlines the synthesis of ferrocenyl silanes from a chloroalkyl derivative of n-butylferrocene.[3]

Objective: To synthesize a ferrocenyl silane via a Grignard reaction followed by silylation.

Materials:

- 4-Chlorobutylferrocene (derivative of n-butylferrocene)
- Magnesium turnings
- Chlorodimethylsilane
- Anhydrous Tetrahydrofuran (THF)
- Standard glassware for air-sensitive reactions (Schlenk line, nitrogen atmosphere)

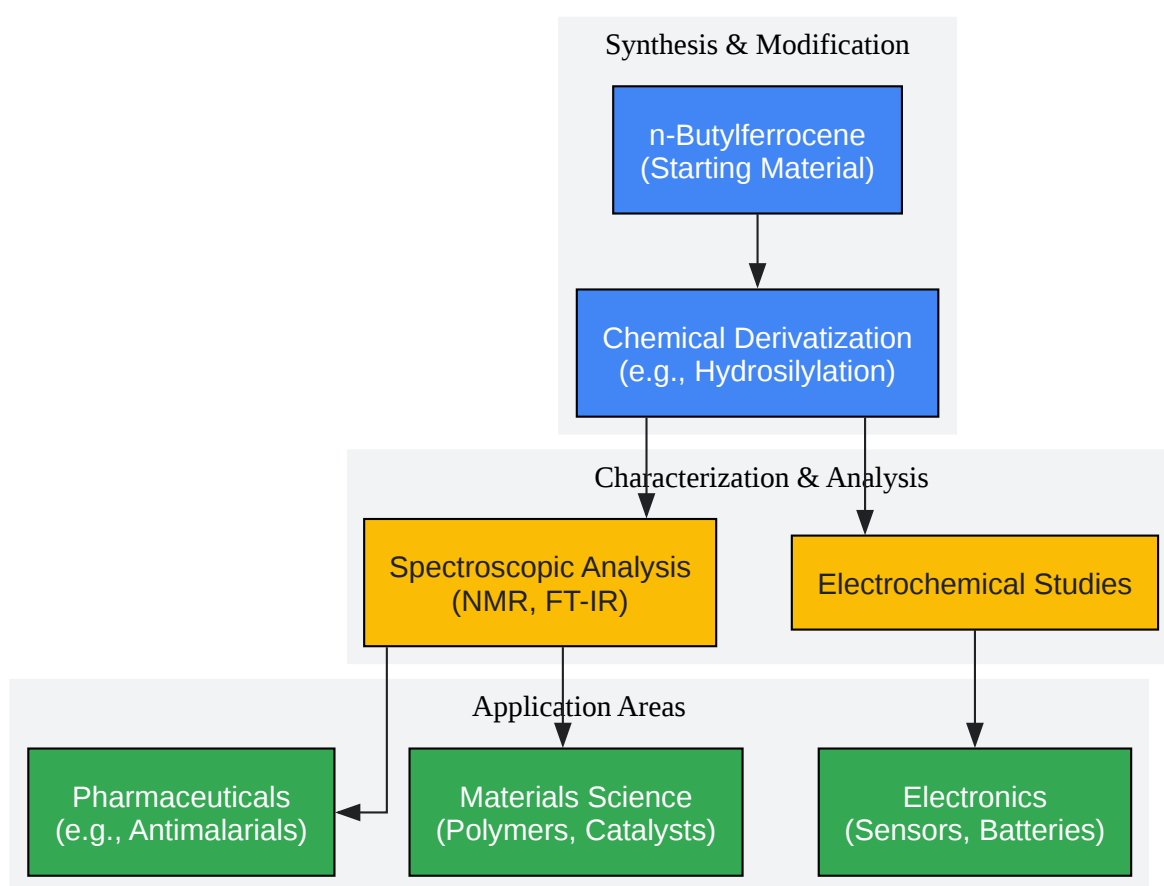
Methodology:

- Grignard Reagent Formation:
 - In a flame-dried, three-necked flask under a nitrogen atmosphere, add magnesium turnings.
 - Dissolve 4-chlorobutylferrocene in anhydrous THF and add it dropwise to the magnesium turnings with stirring.
 - The reaction mixture is gently heated to initiate the formation of the Grignard reagent, which is observed by a change in color and the consumption of magnesium. The reaction is continued until the magnesium is fully consumed.
- Silylation:
 - The freshly prepared Grignard reagent is cooled in an ice bath.
 - Chlorodimethylsilane, dissolved in anhydrous THF, is added dropwise to the stirred Grignard solution.
 - After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for several hours to ensure the completion of the reaction.
- Work-up and Purification:
 - The reaction is quenched by the slow addition of a saturated aqueous solution of ammonium chloride.
 - The organic layer is separated, and the aqueous layer is extracted with an appropriate organic solvent (e.g., diethyl ether).
 - The combined organic extracts are washed with brine, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure.
 - The crude product is then purified using column chromatography on silica gel to yield the desired ferrocenyl silane.

Characterization: The structure of the synthesized compound can be confirmed using spectroscopic methods such as FT-IR, ^1H NMR, and ^{13}C NMR spectroscopy.[3]

Logical Workflow: Application of Ferrocene Derivatives in Research and Development

The following diagram illustrates a generalized workflow for the application of n-butylferrocene and its derivatives in various research and development fields, from initial synthesis to final application.



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Logical workflow for ferrocene derivative applications.

Core Applications

n-Butylferrocene and its derivatives have found utility in a wide range of applications:

- **Pharmaceuticals:** Ferrocene-containing compounds have been investigated for their therapeutic potential. For instance, ferroquine, a ferrocene-chloroquine analog, has demonstrated significant antimalarial activity.[4] Ferrocene derivatives are also explored for their anti-tumor properties.[5]
- **Catalysis:** In synthetic chemistry, these compounds serve as catalysts in various reactions, including electrochemical redox processes.[5][6]
- **Fuel Additives:** Ferrocene and its derivatives act as antiknock agents and promote the smokeless combustion of fuels.[5]
- **Polymer Science:** They are used as activators in polymerization processes and can enhance the thermal and UV stability of polymers.[5]
- **Electronics:** In the electronics sector, they are used to stabilize current in electrodes and in the fabrication of semiconductor chips through chemical vapor deposition.[5]

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